

An In-depth Technical Guide to the Physicochemical Properties of Benzylphenylephrone

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Compound of Interest

Compound Name:	1-(3-Hydroxyphenyl)-2-[methyl(phenylmethyl)amino]ethan-1-one
CAS No.:	56917-44-3
Cat. No.:	B1581084

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Introduction

Benzylphenylephrone, known formally as 2-[benzyl(methyl)amino]-1-(3-hydroxyphenyl)ethanone, is a significant chemical entity primarily recognized in the pharmaceutical industry as a key intermediate in the synthesis of phenylephrine and as a specified impurity, "Phenylephrine Related Compound E," in pharmacopeial monographs.^{[1][2]} A thorough understanding of its physicochemical properties is paramount for researchers, scientists, and drug development professionals to ensure the quality, stability, and safety of pharmaceutical products containing phenylephrine. This guide provides a comprehensive overview of the known physicochemical characteristics of Benzylphenylephrone, outlines experimental protocols for its analysis, and discusses its synthesis and stability considerations.

Chemical Identity and Structure

Benzylphenylephrone is an aromatic ketone and a tertiary amine. The molecule incorporates a benzoyl group attached to a phenyl ring, with a benzyl and a methyl group on the amine function. It is most commonly available and handled as its hydrochloride salt to improve its stability and handling characteristics.[3]

Molecular Structure:

Caption: Chemical structure of Benzylphenylephrone.

Physicochemical Properties

A comprehensive summary of the key physicochemical properties of Benzylphenylephrone is presented below. It is important to note that most of the available experimental data pertains to the hydrochloride salt.

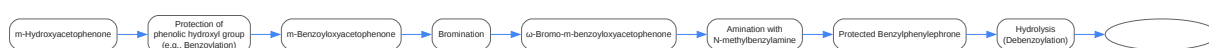
Property	Value	Source
IUPAC Name	2-[benzyl(methyl)amino]-1-(3-hydroxyphenyl)ethanone	[4]
Synonyms	Benzylphenylephrone, Phenylephrine Related Compound E, 1-(3-Hydroxyphenyl)-2-[methyl(phenylmethyl)amino]ethanone	[2][3]
CAS Number	56917-44-3 (free base), 71786-67-9 (hydrochloride)	[4][5]
Molecular Formula	C ₁₆ H ₁₇ NO ₂ (free base), C ₁₆ H ₁₈ ClNO ₂ (hydrochloride)	[1][4]
Molecular Weight	255.31 g/mol (free base), 291.77 g/mol (hydrochloride)	[3][4]
Appearance	Crystalline solid/powder	[1][6]
Melting Point	202-203 °C (hydrochloride)	[7]
Boiling Point	420.6 °C at 760 mmHg (Predicted)	[7]
Solubility	Data for Benzylphenylephrone is not readily available. The related compound, phenylephrine hydrochloride, is freely soluble in water and ethanol.[8][9]	N/A
pKa	Experimental data not available.	N/A
logP (XLogP3)	3.50890 (hydrochloride, calculated)	[7]
Topological Polar Surface Area (TPSA)	40.54 Å ²	[10]

Storage Conditions

2-8°C, protected from light and moisture.[3][11]

Synthesis and Potential Impurities

Benzylphenylephrine is synthesized as an intermediate in the production of phenylephrine. A common synthetic route involves the reaction of m-hydroxyacetophenone.[6] The general pathway can be visualized as follows:



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Caption: Generalized synthesis pathway for Benzylphenylephrine.

Given this synthetic route, potential impurities in Benzylphenylephrine could include starting materials such as m-hydroxyacetophenone, unreacted intermediates like ω-bromo-m-benzoyloxyacetophenone, and by-products from side reactions. The presence of these impurities can significantly impact the physicochemical properties of the final product and must be carefully controlled and monitored.

Spectroscopic and Chromatographic Characterization

Accurate characterization of Benzylphenylephrine is crucial for its use as a reference standard and in pharmaceutical development.

UV-Visible Spectroscopy

Specific experimental UV-Vis spectral data for Benzylphenylephrine is not widely published. However, based on its chemical structure, which contains a substituted benzene ring chromophore, it is expected to absorb in the UV region. For the related compound, phenylephrine, UV absorption maxima are observed at approximately 216 nm and 276 nm. A

UV spectrophotometric method for phenylephrine hydrochloride has been developed using methanol as a solvent, with a sharp peak observed at 203 nm.[\[12\]](#)

Infrared (IR) Spectroscopy

An experimental IR spectrum for Benzylphenylephrine is not readily available in the cited literature. However, based on its functional groups, the following characteristic absorption bands would be expected:

- O-H stretch (phenolic): A broad band around 3200-3600 cm^{-1}
- C-H stretch (aromatic and aliphatic): Bands in the range of 2850-3100 cm^{-1}
- C=O stretch (ketone): A strong, sharp band around 1680 cm^{-1}
- C=C stretch (aromatic): Bands in the region of 1450-1600 cm^{-1}
- C-N stretch (tertiary amine): A band in the range of 1000-1250 cm^{-1}

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed experimental ^1H and ^{13}C NMR spectra for Benzylphenylephrine are not available in the searched literature. The expected chemical shifts can be predicted based on its structure, which would be a valuable exercise for structural confirmation.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is the most common analytical technique for the separation and quantification of phenylephrine and its related compounds, including Benzylphenylephrine (Phenylephrine Related Compound E).[\[13\]](#) A stability-indicating HPLC method is essential for monitoring the purity of phenylephrine and quantifying its impurities.

Experimental Protocol: HPLC Analysis of Benzylphenylephrine

The following is a representative HPLC method suitable for the analysis of Benzylphenylephrine, adapted from published methods for phenylephrine and its related compounds.[\[13\]](#)[\[14\]](#)

Objective: To develop and validate a precise, accurate, and specific RP-HPLC method for the determination of Benzylphenylephrone (Phenylephrine Related Compound E).

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)
- Data acquisition and processing software

Reagents and Materials:

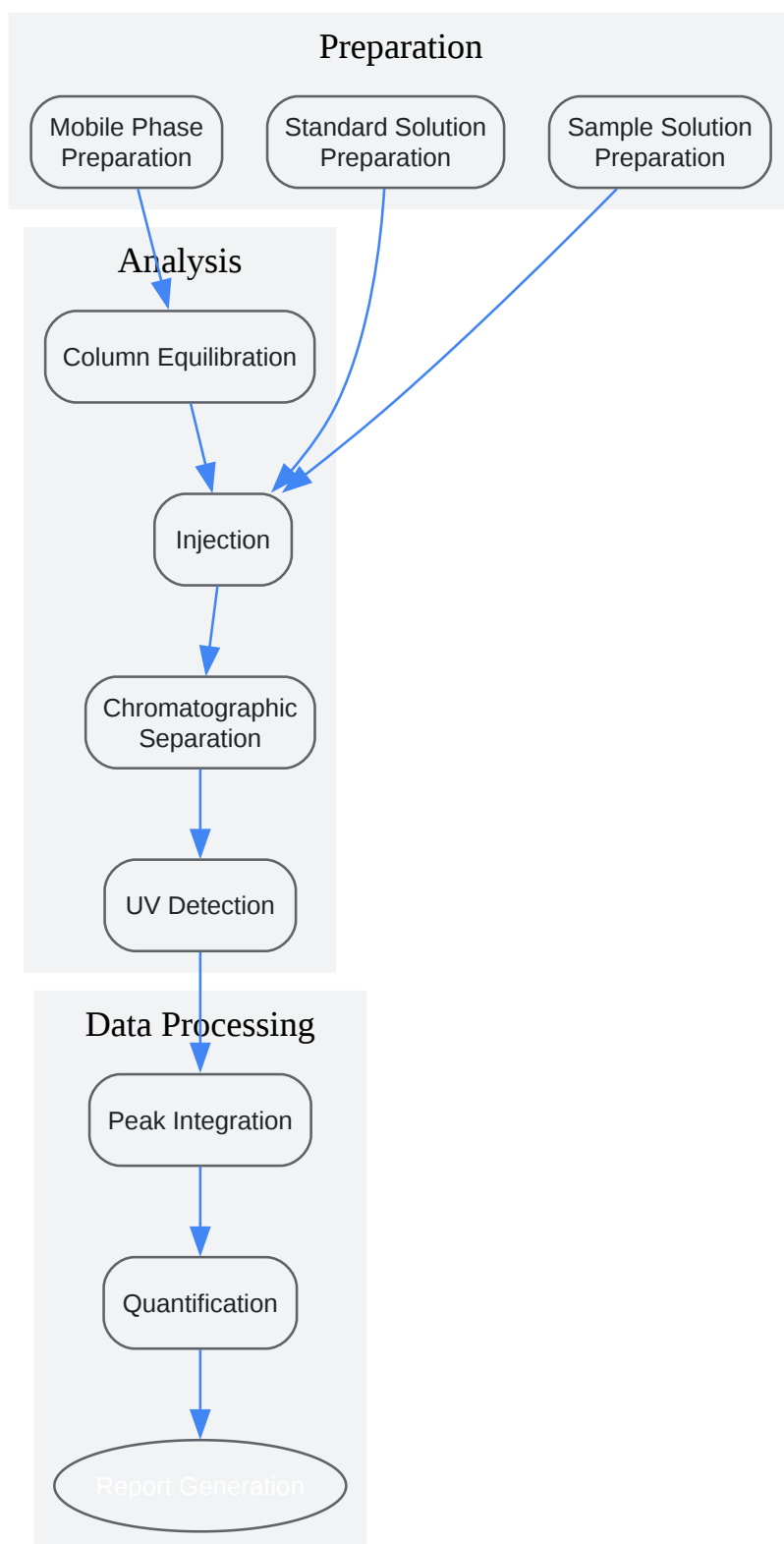
- Benzylphenylephrone Hydrochloride Reference Standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium dihydrogen phosphate (analytical grade)
- Orthophosphoric acid (analytical grade)
- Water (HPLC grade)

Chromatographic Conditions:

- Mobile Phase: A gradient mixture of a phosphate buffer and an organic solvent is typically used. For example, a mixture of 0.025 M potassium dihydrogen phosphate buffer (pH adjusted to 6.0) and acetonitrile.[\[15\]](#)
- Flow Rate: 1.0 mL/min
- Column Temperature: 25 °C
- Detection Wavelength: 220 nm or 270 nm[\[14\]](#)[\[16\]](#)
- Injection Volume: 20 μ L

Procedure:

- **Buffer Preparation:** Prepare a 0.025 M solution of potassium dihydrogen phosphate in HPLC grade water. Adjust the pH to 6.0 with dilute orthophosphoric acid or a suitable base.
- **Standard Solution Preparation:** Accurately weigh a suitable amount of Benzylphenylephrone Hydrochloride Reference Standard and dissolve it in the mobile phase to prepare a stock solution of known concentration. Prepare a series of working standard solutions by diluting the stock solution with the mobile phase.
- **Sample Solution Preparation:** Prepare the sample solution containing Benzylphenylephrone at a concentration within the linear range of the method using the mobile phase as the diluent.
- **Chromatographic Analysis:** Equilibrate the column with the mobile phase for at least 30 minutes. Inject the standard and sample solutions into the chromatograph and record the chromatograms.
- **Quantification:** Identify the Benzylphenylephrone peak based on its retention time. Calculate the amount of Benzylphenylephrone in the sample by comparing the peak area with that of the standard solution.



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Caption: A typical workflow for the HPLC analysis of Benzylphenylephrine.

Stability and Degradation

Specific stability-indicating studies for Benzylphenylephrine are not extensively documented in the public domain. However, as an impurity of phenylephrine, its formation and stability are critical in the context of phenylephrine drug product stability. Forced degradation studies on phenylephrine have shown that it is susceptible to degradation under oxidative and photolytic conditions.^[17] Given the structural similarities, it is plausible that Benzylphenylephrine may also exhibit sensitivity to light and oxidizing agents. The phenolic hydroxyl group and the ketone functionality are potential sites for oxidative degradation.

Conclusion

Benzylphenylephrine is a compound of significant interest in the pharmaceutical sciences, primarily due to its role as an impurity and synthetic precursor to phenylephrine. This guide has consolidated the available physicochemical data for Benzylphenylephrine, highlighting its chemical identity, key properties, and analytical characterization methods. While a foundational understanding of its properties exists, particularly for the hydrochloride salt, there remain gaps in the experimental data for properties such as pKa, solubility, and detailed spectral characterization. The provided HPLC protocol offers a robust starting point for its quantification. Further research into its stability and degradation pathways will be beneficial for ensuring the quality and safety of phenylephrine-containing pharmaceuticals.

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